

preparing ACP-5862 stock solutions for experiments

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Compound of Interest

Compound Name: ACP-5862

Cat. No.: B2622267

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Application Notes and Protocols for ACP-5862

For Researchers, Scientists, and Drug Development Professionals

Introduction

ACP-5862 is the major active metabolite of Acalabrutinib, a second-generation, highly selective, and irreversible inhibitor of Bruton's tyrosine kinase (BTK).^{[1][2]} As a key component in the B-cell receptor (BCR) signaling pathway, BTK is a critical therapeutic target in various B-cell malignancies.^{[3][4]} **ACP-5862** itself is a potent covalent inhibitor of BTK, contributing significantly to the overall clinical efficacy of Acalabrutinib.^{[2][5]} These application notes provide detailed protocols for the preparation of **ACP-5862** stock solutions for use in both in vitro and in vivo experimental settings.

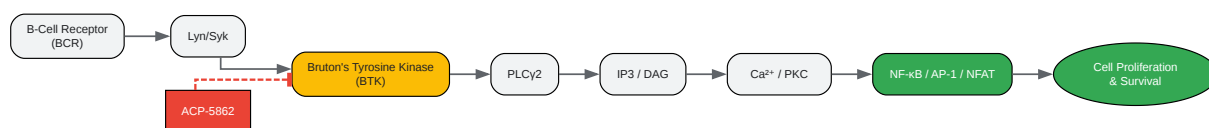
Chemical and Physical Properties

A summary of the key chemical and physical properties of **ACP-5862** is provided in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₃ N ₇ O ₃	[6]
Molecular Weight	481.5 g/mol	[6]
CAS Number	2230757-47-6	[6]
Appearance	Solid	[7]
Solubility	DMSO: ≥ 250 mg/mL (≥ 519.20 mM)	[1]
Storage	Store at -20°C for up to 1 year	[1]

Mechanism of Action: BTK Inhibition

ACP-5862, like its parent compound Acalabrutinib, exerts its therapeutic effect by covalently binding to the cysteine residue (Cys481) in the active site of the BTK enzyme.[2] This irreversible binding leads to the inhibition of BTK enzymatic activity. The inhibition of BTK blocks downstream signaling pathways that are crucial for B-cell proliferation, trafficking, chemotaxis, and adhesion.[2]



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BTK Signaling Pathway Inhibition by **ACP-5862**

Experimental Protocols

Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol outlines the preparation of a high-concentration stock solution of **ACP-5862** in Dimethyl Sulfoxide (DMSO), suitable for subsequent dilution in cell culture media for in vitro assays.

Materials:

- **ACP-5862** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Weighing ACP-5862:** Accurately weigh the desired amount of **ACP-5862** powder using a calibrated analytical balance in a sterile environment.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the **ACP-5862** powder to achieve the desired stock concentration (e.g., 10 mM, 50 mM). It is recommended to use newly opened DMSO as it is hygroscopic, and water content can affect solubility.[\[1\]](#)
- **Dissolution:** Vortex the solution until the **ACP-5862** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[\[1\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. When stored properly, the stock solution can be used for up to one year.[\[1\]](#)

Example Calculation for a 10 mM Stock Solution:

- **Molecular Weight of ACP-5862:** 481.5 g/mol

- To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 481.5 \text{ g/mol} = 4.815 \text{ mg}$
- Weigh 4.815 mg of **ACP-5862** and dissolve it in 1 mL of anhydrous DMSO.

Preparation of Working Solutions for In Vitro Cellular Assays

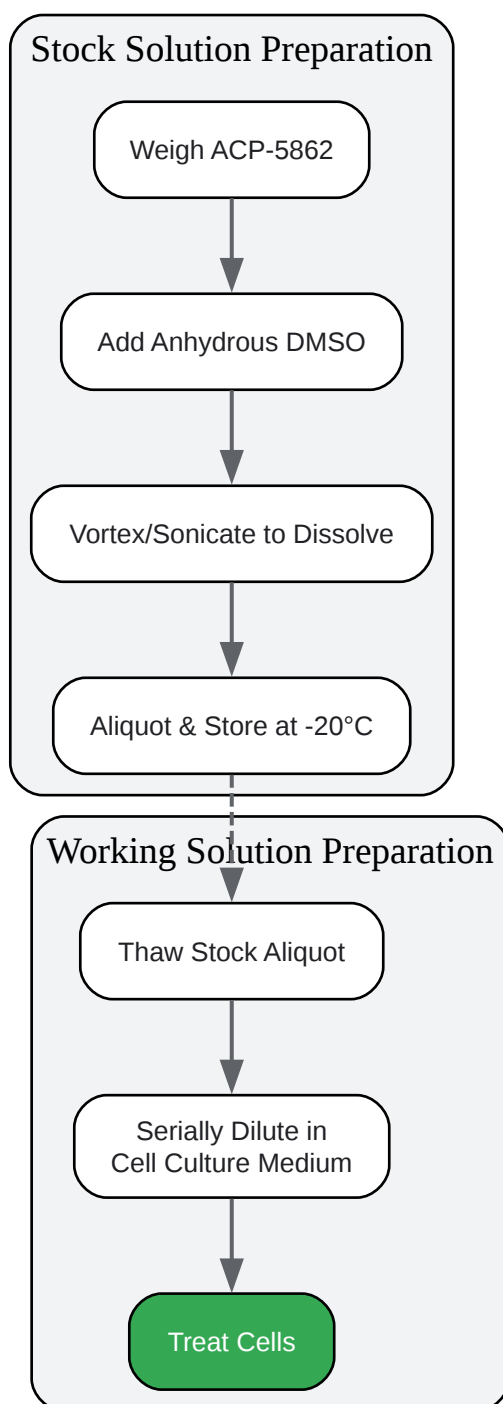
This protocol describes the dilution of the high-concentration DMSO stock solution into cell culture media to prepare working solutions for treating cells.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare working solutions fresh for each experiment.

Procedure:

- **Thaw Stock Solution:** Thaw an aliquot of the high-concentration **ACP-5862** DMSO stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **ACP-5862**.
- **Cell Treatment:** Add the prepared working solutions and the vehicle control to your cell cultures.



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Workflow for *In Vitro* Solution Preparation

Preparation of Formulation for In Vivo Animal Studies

This protocol provides a method for preparing a formulation of **ACP-5862** suitable for oral administration in animal models. This formulation uses a combination of solvents to ensure solubility and bioavailability.

Materials:

- **ACP-5862** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes or vials
- Vortex mixer

Procedure:

- **Prepare High-Concentration DMSO Stock:** First, prepare a concentrated stock solution of **ACP-5862** in DMSO (e.g., 20.8 mg/mL).^[1] Ensure the compound is fully dissolved.
- **Add PEG300:** In a separate tube, add the required volume of PEG300. Then, add the DMSO stock solution to the PEG300 and mix thoroughly.^[1]
- **Add Tween-80:** To the DMSO/PEG300 mixture, add Tween-80 and mix until the solution is homogeneous.^[1]
- **Add Saline:** Finally, add saline to the mixture to reach the final desired volume and concentration. Mix well.^[1]
- **Administration:** It is recommended to prepare this formulation fresh on the day of use.^[1]

Example Formulation (for a final concentration of ≥ 2.08 mg/mL):^[1]

- 10% DMSO: Start with a 20.8 mg/mL stock in DMSO. Use 100 µL of this stock.
- 40% PEG300: Add 400 µL of PEG300.
- 5% Tween-80: Add 50 µL of Tween-80.
- 45% Saline: Add 450 µL of saline.
- Total Volume: 1 mL

Safety Precautions

Standard laboratory safety practices should be followed when handling **ACP-5862** and the associated solvents. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling of the powdered compound should be done in a chemical fume hood to avoid inhalation. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[7]

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